

Application Notes and Protocols: 2(E)-Nonenedioic Acid in Targeted Drug Delivery Systems

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Compound of Interest

Compound Name: 2(E)-Nonenedioic acid

Cat. No.: B15553192

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: The following application notes and protocols are a theoretical framework based on the chemical properties of **2(E)-Nonenedioic acid** and established principles of drug delivery using similar dicarboxylic and unsaturated fatty acids. To date, there is a lack of published research specifically detailing the use of **2(E)-Nonenedioic acid** in targeted drug delivery systems. These protocols are intended to serve as a prospective guide for researchers interested in exploring its potential.

Introduction to 2(E)-Nonenedioic Acid in Drug Delivery

2(E)-Nonenedioic acid is a nine-carbon dicarboxylic acid with a single double bond in the trans configuration. Its structure, featuring two carboxylic acid functional groups and a lipophilic carbon chain, presents several hypothetical advantages for the design of targeted drug delivery systems. The dual carboxylic groups offer versatile anchor points for covalent conjugation of both therapeutic agents and targeting ligands. The unsaturated alkyl chain can be incorporated

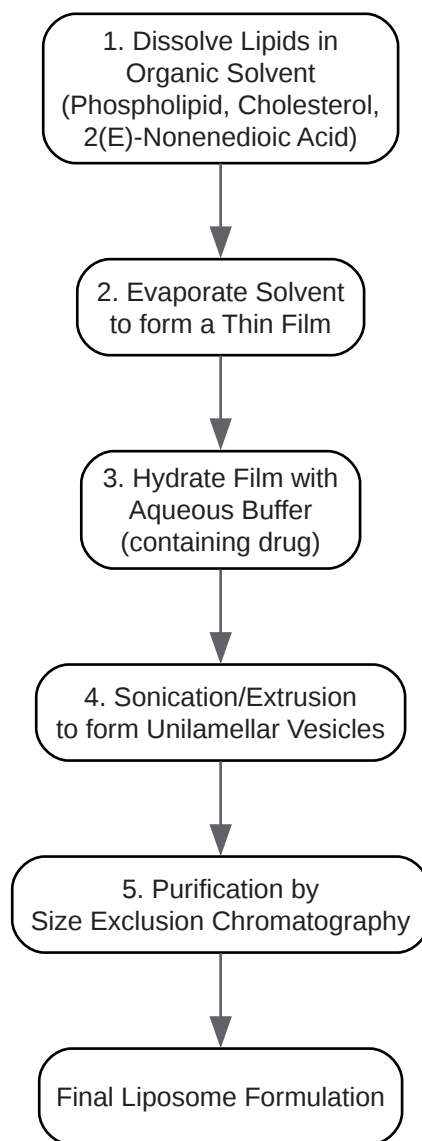
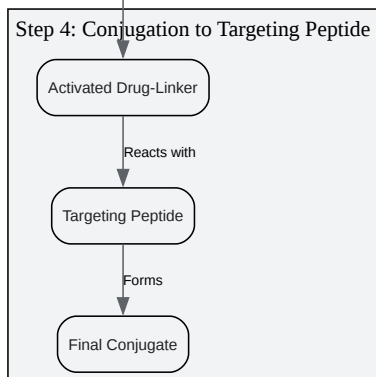
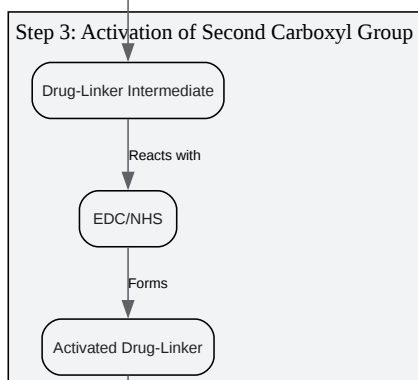
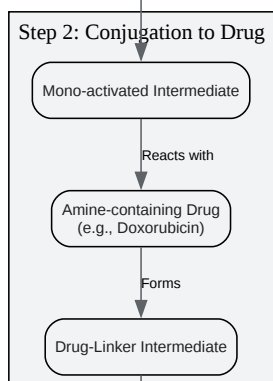
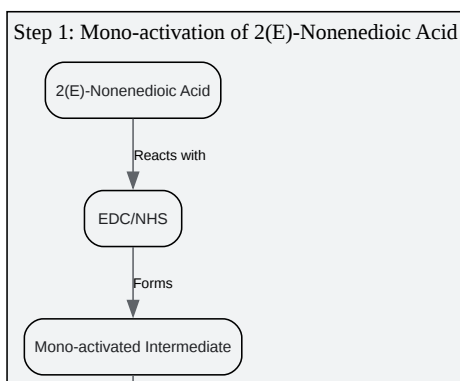
into lipid-based nanostructures such as liposomes and nanoparticles, potentially influencing their physicochemical properties and biocompatibility.

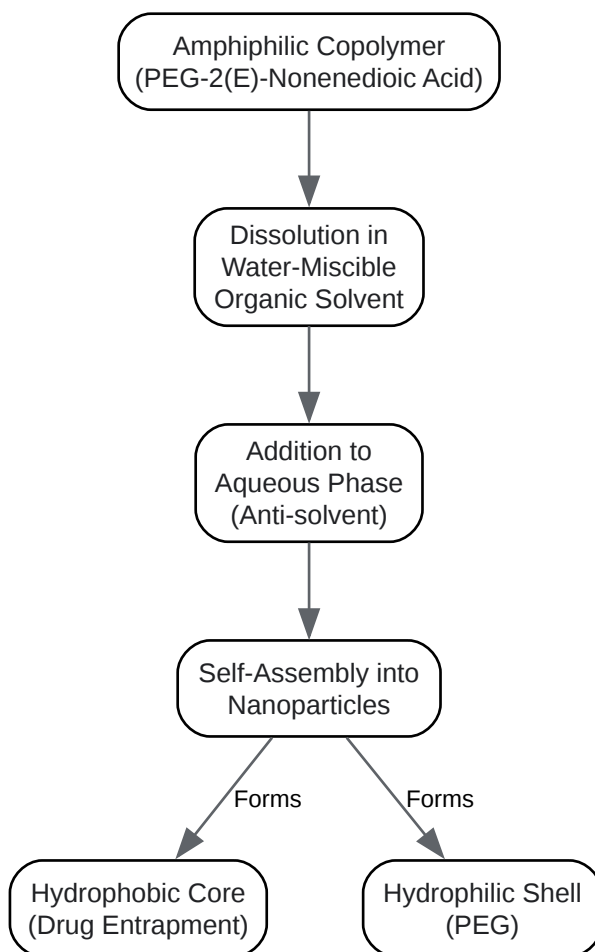
This document outlines potential applications of **2(E)-Nonenedioic acid** as a component in drug-conjugates, liposomes, and nanoparticles for targeted therapeutic delivery.

Hypothetical Applications of 2(E)-Nonenedioic Acid

The bifunctional nature of **2(E)-Nonenedioic acid** makes it a candidate for use as a linker molecule to create antibody-drug conjugates (ADCs) or small molecule-drug conjugates. One carboxyl group can be conjugated to a targeting moiety (e.g., an antibody or a peptide that recognizes a tumor-specific receptor), while the other can be attached to a potent cytotoxic drug.

Logical Relationship of a **2(E)-Nonenedioic Acid**-Based Drug Conjugate





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